Spectroscopic Blueprint of 4-Fluorothiobenzamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Fluorothiobenzamide*
CAS No.:	*22179-72-2*
Cat. No.:	*B1299959*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic signature of **4-Fluorothiobenzamide** (C_7H_6FNS), a compound of interest in medicinal chemistry and materials science. By delving into the principles and experimental data of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), this document serves as an essential resource for researchers, scientists, and professionals in drug development. The guide emphasizes the causal relationships behind spectral features, ensuring a deep understanding of the molecule's structural and electronic properties. All presented data is supported by detailed experimental protocols and authoritative references to ensure scientific integrity.

Introduction: The Significance of 4-Fluorothiobenzamide

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4-Fluorothiobenzamide belongs to the class of thioamides, which are intriguing isosteres of amides with unique physicochemical properties. The replacement of the carbonyl oxygen with sulfur imparts significant changes in polarity, hydrogen bonding capability, and metabolic stability, making thioamide-containing molecules valuable scaffolds in drug design. The fluorine substituent on the phenyl ring further modulates the electronic properties of the molecule, influencing its reactivity and potential biological interactions.

Accurate and comprehensive spectroscopic characterization is the cornerstone of chemical research and development. It provides unambiguous proof of a molecule's identity and purity, and offers profound insights into its three-dimensional structure and bonding. This guide presents a detailed spectroscopic portrait of **4-Fluorothiobenzamide**, empowering researchers to confidently identify, quantify, and utilize this compound in their scientific endeavors.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Neighborhood

NMR spectroscopy is an unparalleled tool for elucidating the precise arrangement of atoms within a molecule. By observing the behavior of atomic nuclei in a magnetic field, we can map out the connectivity and chemical environment of each atom. For **4-Fluorothiobenzamide**, ^{1}H and ^{13}C NMR are the primary techniques used.

Proton (^{1}H) NMR Spectroscopy

^{1}H NMR spectroscopy provides information about the different types of protons in a molecule and their relationships to neighboring protons. The spectrum of **4-Fluorothiobenzamide** is characterized by signals from the aromatic protons and the thioamide ($-CSNH_2$) protons.

Table 1: ^{1}H NMR Spectral Data for **4-Fluorothiobenzamide**

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~9.6 (br s)	Broad Singlet	2H	Thioamide (-$CSNH_2$)
~7.9 - 7.8 (m)	Multiplet	2H	Aromatic H (ortho to -$CSNH_2$)
~7.2 - 7.1 (m)	Multiplet	2H	Aromatic H (ortho to -F)

Note: Predicted values are based on the analysis of similar structures, such as 4-fluorobenzaldehyde, and may vary based on solvent and experimental conditions.

The protons of the thioamide group typically appear as a broad singlet due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange. The aromatic protons exhibit a characteristic splitting pattern due to coupling with each other and with the fluorine atom. The protons ortho to the electron-withdrawing thioamide group are expected to be deshielded and appear at a lower field compared to the protons ortho to the fluorine atom.

Carbon-^{13} (^{13}C) NMR Spectroscopy

^{13}C NMR spectroscopy provides a map of the carbon skeleton of a molecule. Each unique carbon atom gives rise to a distinct signal, with its chemical shift indicating its electronic environment.

Table 2: ^{13}C NMR Spectral Data for **4-Fluorothiobenzamide**

Chemical Shift (δ) ppm	Assignment
~202	Thioamide Carbon (C=S)
~165 (d, ^{1}JCF ≈ 250 Hz)	Aromatic C-F
~138 (d)	Aromatic C (ipso to -$CSNH_2$)
~130 (d, ^{3}JCF ≈ 9 Hz)	Aromatic C-H (ortho to -$CSNH_2$)
~115 (d, ^{2}JCF ≈ 22 Hz)	Aromatic C-H (ortho to -F)

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Note: Predicted values are based on the analysis of similar structures and established substituent effects. The carbon of the C=S group is significantly deshielded and appears at a very low field.

The carbon directly attached to the fluorine atom exhibits a large coupling constant (^1JCF), which is a hallmark of a direct C-F bond. The other aromatic carbons also show smaller couplings to the fluorine atom (^2JCF, ^3JCF), providing further confirmation of the substitution pattern.

Experimental Protocol for NMR Spectroscopy

A detailed, step-by-step methodology for acquiring high-quality NMR spectra is crucial for reliable data.

Sample Preparation:

- Accurately weigh approximately 5-10 mg of **4-Fluorothiobenzamide**.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.

^1H NMR Acquisition:

- Insert the sample into the NMR spectrometer.
- Tune and shim the probe to optimize the magnetic field homogeneity.
- Acquire the spectrum using a standard single-pulse experiment. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.

^{13}C NMR Acquisition:

- Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for each carbon.

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- A larger number of scans will be necessary compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.

Data Processing:

- Apply Fourier transformation to the raw data (Free Induction Decay).
- Perform phase correction and baseline correction to obtain a clean spectrum.
- Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., Tetramethylsilane, TMS).

Infrared (IR) Spectroscopy: Unveiling Molecular Vibrations

Infrared spectroscopy probes the vibrational modes of a molecule. Specific functional groups absorb IR radiation at characteristic frequencies, making it a powerful tool for functional group identification. The IR spectrum of **4-Fluorothiobenzamide** will display characteristic bands for the N-H, C-H, C=S, and C-F bonds.

Table 3: Characteristic IR Absorption Bands for **4-Fluorothiobenzamide**

Wavenumber (cm^{-1})	Vibration Type	Intensity
3300 - 3100	N-H stretching (thioamide)	Medium
3100 - 3000	Aromatic C-H stretching	Medium
1600 - 1580	C=C aromatic ring stretching	Medium-Strong
1450 - 1300	Thioamide II band (C-N stretch, N-H bend)	Strong
1300 - 1200	C-F stretching	Strong
850 - 750	Thioamide IV band (C=S stretch)	Medium-Strong

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The N-H stretching vibrations of the primary thioamide appear as a pair of bands in the 3300-3100 cm^{-1} region. The C=S stretching vibration is often mixed with other vibrations and can be found in the fingerprint region, typically between 850-750 cm^{-1}.[1] The strong absorption due to the C-F stretch is also a key diagnostic feature.

Experimental Protocol for IR Spectroscopy (ATR Method)

The Attenuated Total Reflectance (ATR) technique is a convenient method for obtaining IR spectra of solid samples.

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR accessory.
- Place a small amount of **4-Fluorothiobenzamide** powder onto the ATR crystal.
- Apply pressure using the ATR press to ensure good contact between the sample and the crystal.
- Record the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the molecular weight of the compound and, through fragmentation analysis, offers valuable structural information.

Molecular Ion and Fragmentation Pattern

The molecular ion peak (M^+) in the mass spectrum of **4-Fluorothiobenzamide** is expected at an m/z corresponding to its molecular weight (155.19 g/mol).[2] Under electron ionization (EI),

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the molecular ion can undergo fragmentation, leading to a characteristic pattern of fragment ions.

Table 4: Predicted Mass Spectrometry Data for **4-Fluorothiobenzamide**

m/z	Proposed Fragment
155	$[C_7H_6FNS]^+$ (Molecular Ion)
138	$[C_7H_5FS]^+$ (Loss of NH_2)
121	$[C_6H_4F\text{-}C{\equiv}S]^+$
109	$[C_6H_4F]^+$ (Fluorophenyl cation)
95	$[C_6H_4]^+$ (Benzene cation from loss of HF)

The fragmentation is likely to initiate with the loss of the thioamide functionality or cleavage of the C-C bond between the aromatic ring and the thioamide group. The stability of the resulting carbocations will govern the relative abundance of the fragment peaks.

Experimental Protocol for Mass Spectrometry (ESI)

Electrospray Ionization (ESI) is a soft ionization technique suitable for polar molecules like **4-Fluorothiobenzamide**.

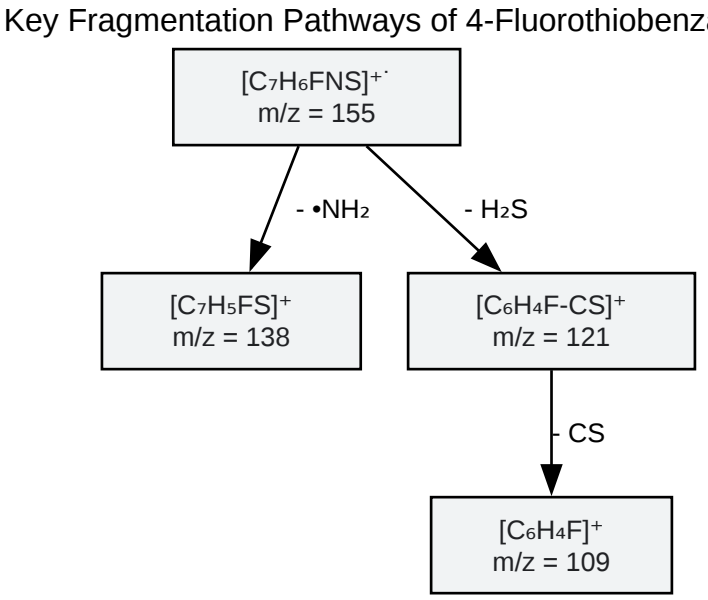
- Sample Preparation: Prepare a dilute solution of **4-Fluorothiobenzamide** in a suitable solvent such as methanol or acetonitrile.
- Infusion: Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump.
- Ionization: Apply a high voltage to the capillary tip to generate a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become ionized.
- Mass Analysis: The generated ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their m/z ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated.

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Visualization of Molecular Structure and Fragmentation

Visual representations can significantly aid in the understanding of molecular structure and spectroscopic data.

Caption: Molecular structure of **4-Fluorothiobenzamide**.



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Caption: Predicted mass spectrometry fragmentation of **4-Fluorothiobenzamide**.

Conclusion

This technical guide has presented a detailed spectroscopic analysis of **4-Fluorothiobenzamide**, encompassing NMR, IR, and MS data. By providing not only the spectral data but also the underlying principles and experimental protocols, this document aims to be a valuable resource for scientists working with this compound. The comprehensive characterization detailed herein is fundamental for ensuring the quality, purity, and structural integrity of **4-Fluorothiobenzamide** in research and development applications, particularly in the pursuit of novel therapeutics and functional materials.

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